

safety and handling precautions for 2-Bromoterephthalic acid

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Compound of Interest

Compound Name: 2-Bromoterephthalic acid

Cat. No.: B1265625

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An In-depth Technical Guide to the Safety and Handling of **2-Bromoterephthalic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Bromoterephthalic acid** (CAS No. 586-35-6), a compound utilized in organic synthesis and as an intermediate in the production of pharmaceuticals, dyes, and agrochemicals.^[1] Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and to prevent environmental contamination.

Hazard Identification and Classification

2-Bromoterephthalic acid is classified as a hazardous substance. It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[2][3][4][5]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[2][4]
Skin Irritation	2	H315: Causes skin irritation[2][3][4]
Serious Eye Irritation	2A	H319: Causes serious eye irritation[2][3][4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][3][4][5]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Bromoterephthalic acid** is crucial for its safe handling and storage.

Table 2: Physicochemical Data

Property	Value
Appearance	White to off-white crystalline powder[6]
Molecular Formula	C ₈ H ₅ BrO ₄ [7]
Molecular Weight	245.03 g/mol [8][9]
CAS Number	586-35-6[2][8]
Melting Point	295-297 °C (lit.)[8][9]
Water Solubility	Very soluble
pKa	2.44 ± 0.10 (Predicted)
Stability	Stable under normal temperatures and pressures[10]

Safe Handling and Personal Protective Equipment (PPE)

Due to its toxicity and irritant properties, stringent precautions must be taken when handling **2-Bromoterephthalic acid**.

Engineering Controls

- Ventilation: All handling of **2-Bromoterephthalic acid** should be conducted in a well-ventilated area.^{[6][10]} For procedures that may generate dust, a chemical fume hood is required.^[10]
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[6][10]}

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory to prevent exposure.

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles are required.[10] For handling larger quantities or when there is a significant risk of splashing, a face shield should be worn.[8]
Skin Protection	Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile gloves).[2][10] For tasks with a high risk of contamination, double-gloving and disposable sleeves are recommended.
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA or European Standard EN 143 approved respirator with a P2 cartridge is necessary.[6][8]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [2][3][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[2][3][10]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[2][3][10]
Ingestion	Do not induce vomiting.[2] Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][3]

Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Keep away from incompatible substances such as strong bases, reducing agents, and oxidizing agents.[10]
- The storage area should be locked.[2]

Disposal

- Dispose of **2-Bromoterephthalic acid** and its containers in accordance with local, regional, national, and international regulations.^[2]
- As a halogenated organic compound, it should be collected in a designated waste container for halogenated solid waste.

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Small Spills:
 - Ensure proper PPE is worn.
 - Avoid generating dust.
 - Carefully scoop the spilled solid into a suitable, labeled container for disposal.
 - Clean the spill area with a damp cloth or paper towel to remove any remaining residue.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Ensure adequate ventilation.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an inert absorbent material.
 - Collect the spilled material and absorbent into a labeled container for disposal.

Experimental Protocols for Hazard Evaluation

While specific experimental reports on the toxicology of **2-Bromoterephthalic acid** are not readily available in the public domain, the following are detailed methodologies based on OECD guidelines for assessing the hazards associated with this type of chemical.

Acute Oral Toxicity (Based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animals: Typically, rats are used.
- Methodology:
 - Animals are fasted prior to dosing.
 - A single dose of the substance is administered by gavage.
 - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - A stepwise procedure is used with a limited number of animals at each step. The outcome of each step determines the dose for the next.
 - At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

Acute Dermal Toxicity (Based on OECD Guideline 402)

- Objective: To assess the potential for a substance to cause toxicity through dermal exposure.
- Test Animals: Rats, rabbits, or guinea pigs are commonly used.
- Methodology:
 - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the animals.
 - The test substance is applied uniformly over a shaved area of at least 10% of the body surface.
 - The treated area is covered with a porous gauze dressing and a non-irritating tape.
 - The animals are observed for signs of toxicity and mortality for at least 14 days.

- Body weights are recorded weekly.
- At the conclusion of the study, a gross necropsy is performed on all animals.

Skin Irritation (Based on OECD Guideline 404)

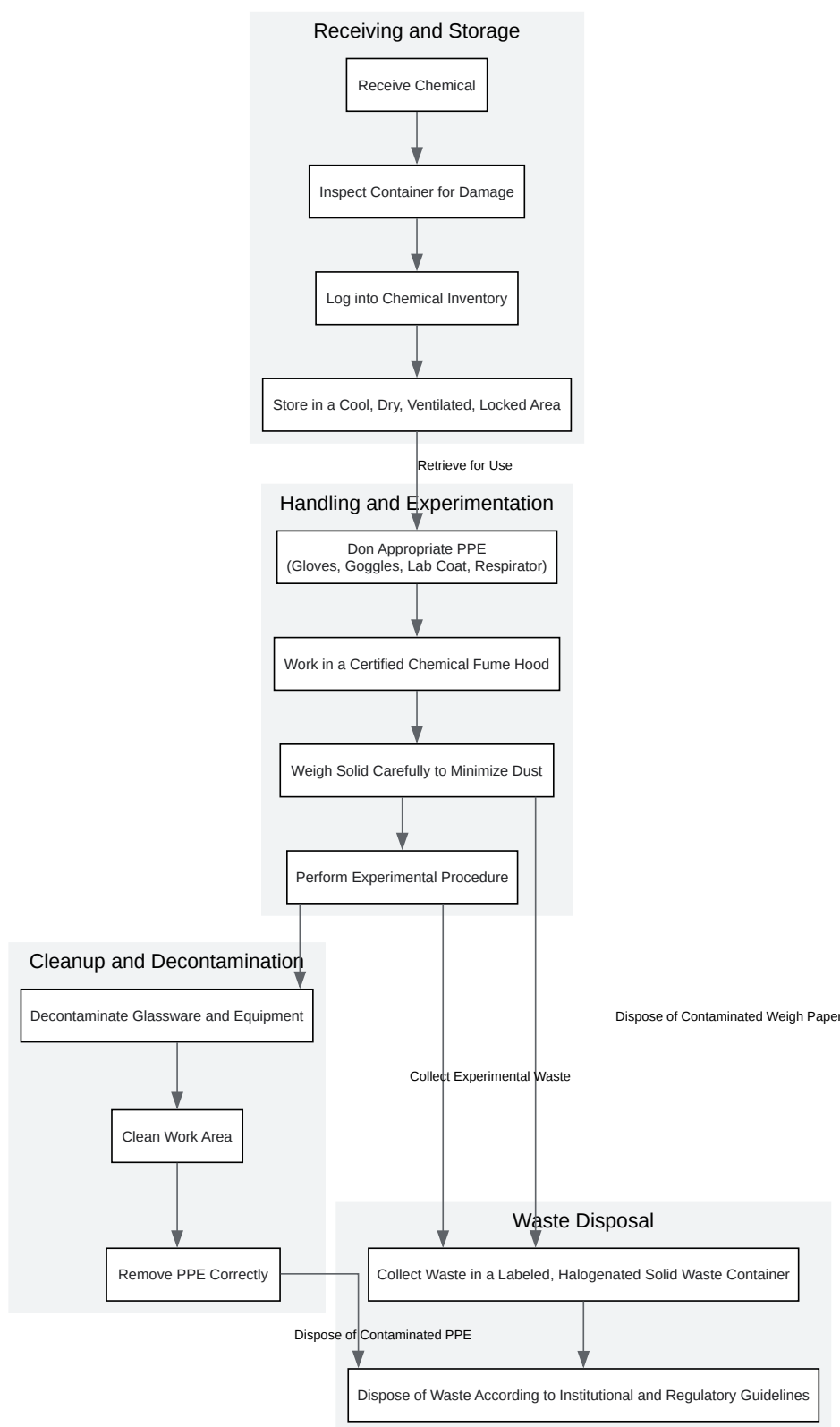
- Objective: To determine the potential of a substance to cause skin irritation.
- Test Animals: Typically, albino rabbits are used.
- Methodology:
 - A small area of the animal's skin is shaved.
 - A small amount of the test substance is applied to the shaved skin and covered with a gauze patch.
 - The patch is removed after a 4-hour exposure period.
 - The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - The degree of irritation is scored according to a standardized scale.

Eye Irritation (Based on OECD Guideline 405)

- Objective: To assess the potential of a substance to cause eye irritation or damage.
- Test Animals: Typically, albino rabbits are used.
- Methodology:
 - A small amount of the test substance is instilled into one eye of each animal. The other eye serves as a control.
 - The eyes are examined for corneal opacity, iris lesions, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.
 - The severity of the eye reactions is scored.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **2-Bromoterephthalic acid** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **2-Bromoterephthalic acid**.

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